

Flavanomarein: Molecular Mechanism of Action & Technical Profiling

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Flavanomarein*

CAS No.: 577-38-8

Cat. No.: B191238

[Get Quote](#)

Executive Summary & Compound Identity

Flavanomarein (Isookanin-7-O-glucoside) is a bioactive dihydrochalcone glycoside primarily isolated from *Coreopsis tinctoria* and *Bidens* species.^[1] Unlike simple flavonoids, its flexible dihydrochalcone scaffold allows for unique binding modalities with protein targets.

Current pharmacological consensus identifies two primary mechanisms of action:

- **Direct Enzymatic Inhibition:** Potent inhibition of Influenza A Neuraminidase (NA), preventing viral egress.
- **Signal Transduction Modulation:** Activation of the Nrf2/HO-1 antioxidant axis, providing cytoprotection against oxidative stress (neuroprotective and anti-diabetic contexts).^[1]

Physicochemical Profile

Table 1: Molecular Specifications of **Flavanomarein**

Property	Specification
IUPAC Name	(2S)-2-(3,4-dihydroxyphenyl)-8-hydroxy-7-[(2S,3R,4S,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]oxy-2,3-dihydrochromen-4-one
Common Synonym	Isookanin-7-O-glucoside
CAS Registry	577-38-8
Molecular Formula	C ₂₁ H ₂₂ O ₁₁
Molecular Weight	450.39 g/mol
Solubility	Soluble in DMSO (>10 mM), Methanol; Poorly soluble in water (requires glycosidic cleavage for high bioavailability)
Key Structural Feature	C-7 Glucoside moiety attached to the A-ring; Catechol group on B-ring (critical for antioxidant redox cycling)

Primary Mechanism I: Neuraminidase (NA) Inhibition

The most distinct pharmacological application of **Flavanomarein** is its antiviral activity against Influenza A. It acts as a non-competitive or mixed-type inhibitor of the viral Neuraminidase enzyme.

Mechanism of Action

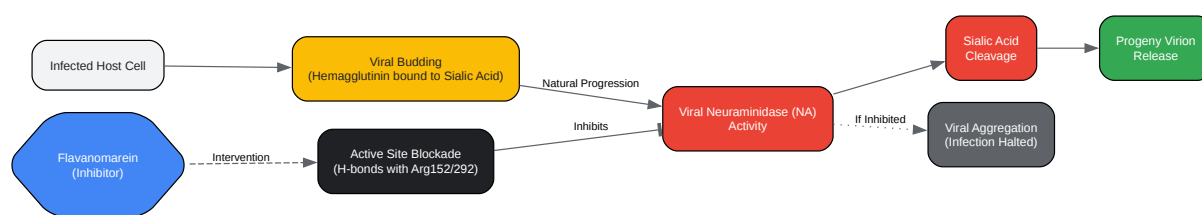
Neuraminidase is responsible for cleaving terminal sialic acid residues from host cell receptors, a step required for the release of progeny virions.^{[2][3][4]}

- **Binding Interface:** **Flavanomarein** occupies the NA active site (specifically the 150-cavity in group-1 NAs).^[1] The 3',4'-dihydroxyl groups (catechol) on the B-ring form hydrogen bonds with conserved arginine residues (Arg152, Arg292) within the enzyme's catalytic pocket.
- **Steric Hindrance:** The bulky 7-O-glucoside moiety extends outward, creating steric interference that prevents the natural substrate (sialic acid) from entering the catalytic cleft.

[\[1\]](#)

- Outcome: Viral aggregation at the cell surface and prevention of viral spread to neighboring cells.

Visualization: Viral Egress Blockade



[Click to download full resolution via product page](#)

Figure 1: **Flavanomarein** interrupts the influenza lifecycle by inhibiting Neuraminidase-mediated cleavage of sialic acid, leading to viral aggregation rather than release.[\[1\]](#)

Primary Mechanism II: Nrf2/HO-1 Antioxidant Signaling

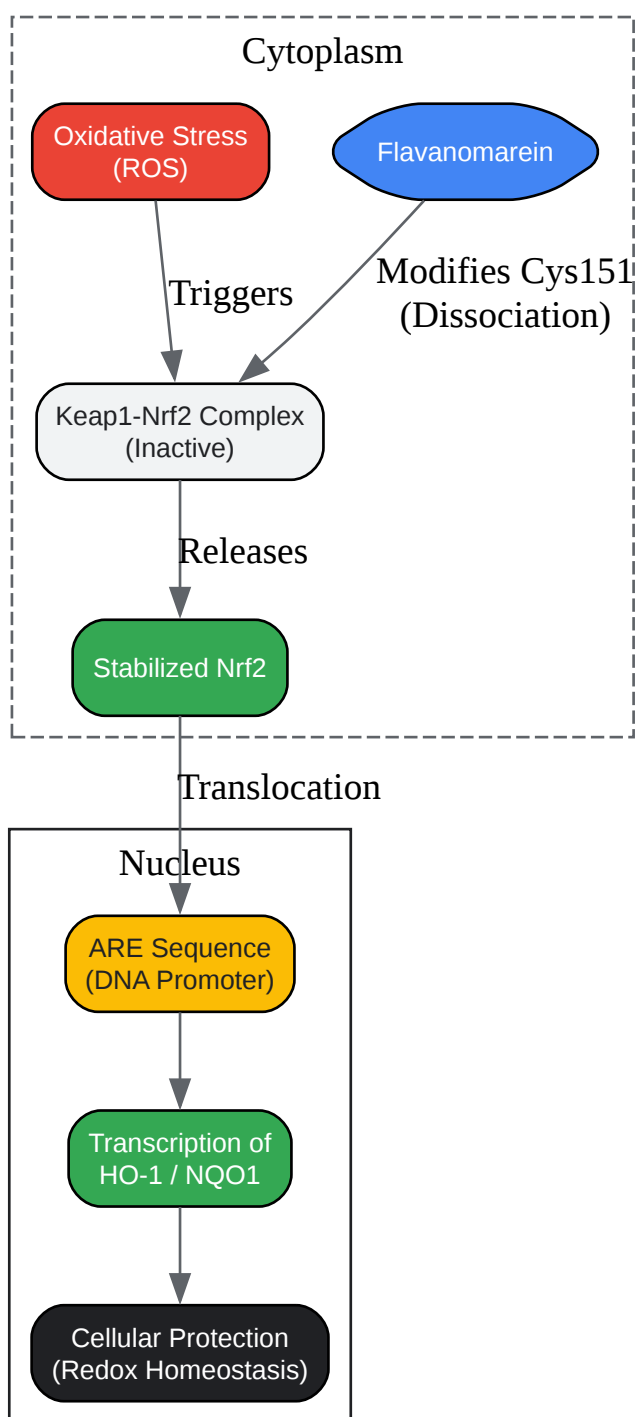
Beyond viral targets, **Flavanomarein** exerts potent cytoprotective effects, particularly in neurodegenerative (Alzheimer's) and metabolic (Diabetes) models.[\[1\]](#) This is mediated by the Keap1-Nrf2-ARE pathway.[\[1\]](#)

Mechanism of Action[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

- Keap1 Modification: Under basal conditions, Nrf2 is tethered in the cytoplasm by Keap1 and targeted for ubiquitination.[\[5\]](#) **Flavanomarein** acts as an electrophile, modifying cysteine thiols (Cys151) on Keap1.
- Nuclear Translocation: This modification induces a conformational change in Keap1, preventing Nrf2 ubiquitination.[\[1\]](#) Stabilized Nrf2 translocates to the nucleus.

- Transcriptional Activation: Nrf2 binds to the Antioxidant Response Element (ARE) sequences in the promoter regions of cytoprotective genes.
- Enzyme Induction: Upregulation of Heme Oxygenase-1 (HO-1) and NAD(P)H:quinone oxidoreductase 1 (NQO1), which scavenge Reactive Oxygen Species (ROS).^[1]

Visualization: Nrf2 Activation Pathway



[Click to download full resolution via product page](#)

Figure 2: **Flavanomarein** promotes the dissociation of Nrf2 from Keap1, driving the transcription of antioxidant enzymes like HO-1.[1]

Experimental Validation Protocols

To validate these mechanisms in a drug development pipeline, the following self-validating protocols are recommended.

Protocol A: Neuraminidase Inhibition Assay (Fluorometric)

Purpose: Quantify IC₅₀ of **Flavanomarein** against Influenza NA.

- Reagent Prep:
 - Buffer: 32.5 mM MES buffer (pH 6.5) with 4 mM CaCl₂.[\[1\]](#)
 - Substrate: 2'-(4-Methylumbelliferyl)- α -D-N-acetylneuraminic acid (MUNANA).[\[1\]](#)
 - Enzyme: Recombinant Influenza A (H1N1) Neuraminidase.[\[1\]](#)
- Workflow:
 - Step 1: Plate 10 μ L of **Flavanomarein** (serial dilutions: 0.1 μ M to 100 μ M) in a black 96-well plate.
 - Step 2: Add 10 μ L of NA enzyme solution. Incubate at 37°C for 30 mins (allows inhibitor binding).[\[1\]](#)
 - Step 3: Add 30 μ L of MUNANA substrate (20 μ M final conc).
 - Step 4: Incubate at 37°C for 60 mins.
 - Step 5: Terminate reaction with 150 μ L of Stop Solution (0.1 M Glycine, pH 10.7, 25% Ethanol).
- Detection: Measure fluorescence at Ex/Em = 365/450 nm.
- Validation Check: Include Oseltamivir carboxylate as a positive control. IC₅₀ should be in the nanomolar range.

Protocol B: Nrf2 Nuclear Translocation Analysis (Western Blot)

Purpose: Confirm mechanism of antioxidant upregulation.

- Cell Culture: Seed PC12 or HepG2 cells (2×10^5 cells/well).
- Treatment:
 - Group 1: Vehicle (DMSO < 0.1%).[\[1\]](#)
 - Group 2: **Flavanomarein** (10, 20, 40 μ M) for 24 hours.
 - Group 3: Positive Control (Sulforaphane).[\[1\]](#)
- Fractionation:
 - Lyse cells using a Nuclear/Cytoplasmic Extraction Kit (e.g., NE-PER™).[\[1\]](#)
 - Critical Step: Ensure no cross-contamination of fractions (verify with Lamin B1 for nucleus and GAPDH for cytoplasm).
- Blotting:
 - Run SDS-PAGE.[\[1\]](#) Transfer to PVDF.[\[1\]](#)
 - Primary Antibody: Anti-Nrf2 (1:1000).[\[1\]](#)
 - Secondary Antibody: HRP-conjugated IgG.[\[1\]](#)
- Analysis:
 - Quantify band intensity.[\[1\]](#)
 - Success Criteria: A dose-dependent increase in Nuclear Nrf2 / Cytosolic Nrf2 ratio compared to vehicle.[\[1\]](#)

References

- Influenza Virus Neuraminidase: Structure and Function. Source: National Institutes of Health (NIH) / PMC. Relevance: Establishes the target mechanism for viral egress blockade.[4]
URL:[[Link](#)]
- **Flavanomarein** (Isookanin-7-O-glucoside) Chemical Structure & Properties. Source: PubChem (National Library of Medicine). Relevance: Definitive source for chemical identity, molecular weight, and synonyms. URL:[[Link](#)][1]
- Nrf2-mediated therapeutic effects of dietary flavones in different diseases. Source: Frontiers in Pharmacology / PMC.[1] Relevance: Details the Keap1-Nrf2-ARE signaling pathway mechanism common to flavones/dihydrochalcones. URL:[[Link](#)]
- Pharmacological properties of flavonoids including flavonolignans. Source: SciSpace / Integration of petrocrops with drug development. Relevance: Discusses the broader pharmacological context of flavonoids in neuroprotection and Alzheimer's. URL:[[Link](#)]
- Docking study of flavonoid derivatives as potent inhibitors of influenza H1N1 virus neuraminidase. Source: PMC - NIH.[1] Relevance: Provides the structural basis (hydrogen bonding at active sites) for flavonoid inhibition of NA. URL:[[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Flavanomarein | C₂₁H₂₂O₁₁ | CID 101781 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. A new role of neuraminidase (NA) in the influenza virus life cycle: implication for developing NA inhibitors with novel mechanism of action - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Docking study of flavonoid derivatives as potent inhibitors of influenza H1N1 virus neuraminidase - PMC [pmc.ncbi.nlm.nih.gov]
- 4. youtube.com [youtube.com]
- 5. Nrf2-mediated therapeutic effects of dietary flavones in different diseases - PMC [pmc.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [Flavanomarein: Molecular Mechanism of Action & Technical Profiling]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b191238/docs#flavanomarein-molecular-mechanism-of-action-technical-profiling\]](https://www.benchchem.com/product/b191238/docs#flavanomarein-molecular-mechanism-of-action-technical-profiling)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)